

# Application Notes: Liquid-Liquid Extraction of Florfenicol Amine from Chicken Tissues

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Florfenicol amine*

Cat. No.: B021668

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## Introduction

Florfenicol (FF) is a broad-spectrum synthetic antibiotic used in veterinary medicine to treat bacterial infections in poultry. After administration, florfenicol is metabolized to **florfenicol amine** (FFA), which is considered a marker residue for monitoring florfenicol use.<sup>[1][2]</sup> Regulatory agencies in various countries, including the European Union, have established maximum residue limits (MRLs) for the sum of florfenicol and **florfenicol amine** in poultry products to ensure consumer safety.<sup>[1][3]</sup> Accurate and reliable analytical methods are crucial for the routine monitoring of these residues in chicken tissues. Liquid-liquid extraction (LLE) is a widely used technique for the extraction and purification of florfenicol and **florfenicol amine** from complex biological matrices like chicken muscle and liver.<sup>[1]</sup>

## Principle of Liquid-Liquid Extraction (LLE)

Liquid-liquid extraction is a separation technique based on the differential partitioning of a solute between two immiscible liquid phases, typically an aqueous phase and an organic solvent. In the context of **florfenicol amine** extraction from chicken tissues, the homogenized tissue sample is first treated to release the analyte. Subsequently, an appropriate organic solvent is added to selectively extract the **florfenicol amine** from the aqueous phase. The efficiency of the extraction depends on several factors, including the choice of solvent, the pH of the aqueous phase, and the ratio of the volumes of the two phases.

## Quantitative Data Summary

The following tables summarize key quantitative data from various studies on the liquid-liquid extraction of florfenicol and **florfenicol amine** from chicken tissues, providing a comparative overview of recovery rates, limit of detection (LOD), and limit of quantification (LOQ).

Table 1: Recovery Rates of Florfenicol and **Florfenicol Amine (%)** in Chicken Tissues

Tissue	Extraction Method	Florfenicol Recovery (%)	Florfenicol Amine Recovery (%)	Reference
Chicken Muscle	LLE (Ethyl acetate - ammonia mixture)	71.8 - 102.0	70.3 - 100.0	
Chicken Muscle	LLE (Water, acetone, dichloromethane)	87.08 - 104.66	87.08 - 104.66	
Chicken Liver	LLE (Water, acetone, dichloromethane)	95.35 - 112.83	95.35 - 112.83	
Poultry Muscle	LLE (Ethyl acetate: ammonium hydroxide)	82 - 108	82 - 108	

Table 2: Limit of Detection (LOD) and Limit of Quantification (LOQ) in Chicken Tissues (µg/kg)

Tissue	Analyte	LOD (µg/kg)	LOQ (µg/kg)	Analytical Method	Reference
Chicken Muscle	Florfénicol Amine	0.353	-	CL-ELISA	
Chicken Muscle	Florfénicol	0.526	-	CL-ELISA	
Chicken Muscle	Florfénicol	20	24.4	LC-MS/MS	
Chicken Muscle	Florfénicol Amine	20	24.5	LC-MS/MS	
Chicken Muscle	Florfénicol	-	25.2	LC-MS/MS	
Chicken Liver	Florfénicol	-	22.1	LC-MS/MS	

## Experimental Protocols

### Protocol 1: LLE using Ethyl Acetate and Ammonia

This protocol is adapted from a method for the extraction of florfenicol and **florfenicol amine** from chicken muscle for analysis by chemiluminescent ELISA (CL-ELISA).

#### 1. Sample Preparation:

- Weigh 3 g of homogenized chicken muscle tissue into a 50 mL centrifuge tube.

#### 2. Extraction:

- Add 150 µL of ammonia and 6 mL of ethyl acetate to the centrifuge tube.
- Vortex the mixture vigorously for 1 minute.
- Shake the tube for 10 minutes to ensure thorough extraction.
- Centrifuge the sample at 4000 x g for 10 minutes.

**3. Phase Separation and Collection:**

- Carefully collect the upper organic layer (ethyl acetate) and transfer it to a clean tube.

**4. Solvent Evaporation:**

- Evaporate the ethyl acetate extract to dryness under a gentle stream of nitrogen at 50°C.

**5. Reconstitution:**

- Reconstitute the dried residue in a suitable buffer for subsequent analysis (e.g., CL-ELISA buffer).

**Protocol 2: LLE using Water, Acetone, and Dichloromethane**

This protocol is based on a method for the extraction of florfenicol and **florfenicol amine** from chicken tissues for LC-MS/MS analysis.

**1. Sample Preparation:**

- Weigh  $2 \pm 0.02$  g of homogenized chicken tissue (muscle or liver) into a 50 mL polypropylene tube.

**2. Initial Extraction:**

- Add 10 mL of HPLC-grade water and 10 mL of acetone to the tube.
- Agitate the sample for 5 minutes.
- Centrifuge for 5 minutes at 4000 x g.
- Transfer the supernatant to a clean polypropylene tube.

**3. Liquid-Liquid Partitioning (Clean-up):**

- Add 15 mL of dichloromethane to the collected supernatant.
- Agitate the mixture for 5 minutes.

- Centrifuge for another 5 minutes at 4000 x g.

#### 4. Phase Separation and Collection:

- Carefully remove and discard the upper aqueous layer.
- Transfer the lower organic layer (dichloromethane) to a new tube.

#### 5. Solvent Evaporation:

- Evaporate the dichloromethane extract to dryness under a gentle stream of nitrogen.

#### 6. Reconstitution:

- Reconstitute the residue in a suitable solvent for LC-MS/MS analysis (e.g., a mixture of the mobile phase solvents).

## Visualizations



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Caption: LLE Workflow using Ethyl Acetate and Ammonia.



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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)